

Introduction: Unveiling the Potential of 1,3-Butanediol Diacetate

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Compound of Interest

Compound Name: 1,3-Butanediol diacetate

CAS No.: 106484-02-0

Cat. No.: B7771959

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1,3-Butanediol diacetate (CAS No: 1117-31-3), also known as 1,3-butylene glycol diacetate, is an organic compound characterized by a butane backbone with acetate groups at the 1 and 3 positions.^[1] While its structural relative, 1,3-butanediol, is widely recognized as a diol monomer for polyester and polyurethane synthesis, the diacetate derivative offers a distinct set of reactive properties that make it a valuable, albeit more specialized, tool in the polymer chemist's arsenal. Its primary role is in transesterification reactions, where it can serve as a monomer precursor for creating polyesters with specific microstructures and properties. Understanding its chemical behavior is key to leveraging its full potential in materials science.

This guide details the application of **1,3-butanediol diacetate** in polymer synthesis and modification, providing both the theoretical basis and practical protocols for laboratory implementation.

Physicochemical and Safety Profile

A foundational understanding of a chemical's properties and handling requirements is paramount for successful and safe experimentation.

Property	Value	Source
Molecular Formula	C ₈ H ₁₄ O ₄	[2][1]
Molecular Weight	174.19 g/mol	[2]
CAS Number	1117-31-3	[2][1]
Appearance	Colorless Liquid	[3]
Boiling Point	222 °C (at ~1013 hPa)	[3]
Melting Point	-78 °C	[3]
Flash Point	85.0 °C (185.0 °F)	[4]
Specific Gravity	1.028 @ 25 °C	[4]

Safety and Handling: According to aggregated GHS data, **1,3-butanediol diacetate** is not classified as a hazardous substance.[2][4] However, standard laboratory safety practices should always be observed. Handle in a well-ventilated area, wear protective equipment including safety goggles, gloves, and a lab coat to avoid skin and eye contact.[3] In case of accidental contact, wash skin with soap and water, and for eye contact, rinse cautiously with water for several minutes.[3] Store containers tightly closed in a cool, dry place.[3]

Caption: Chemical structure of **1,3-Butanediol Diacetate**.

Application I: Monomer for Polyester Synthesis via Transesterification

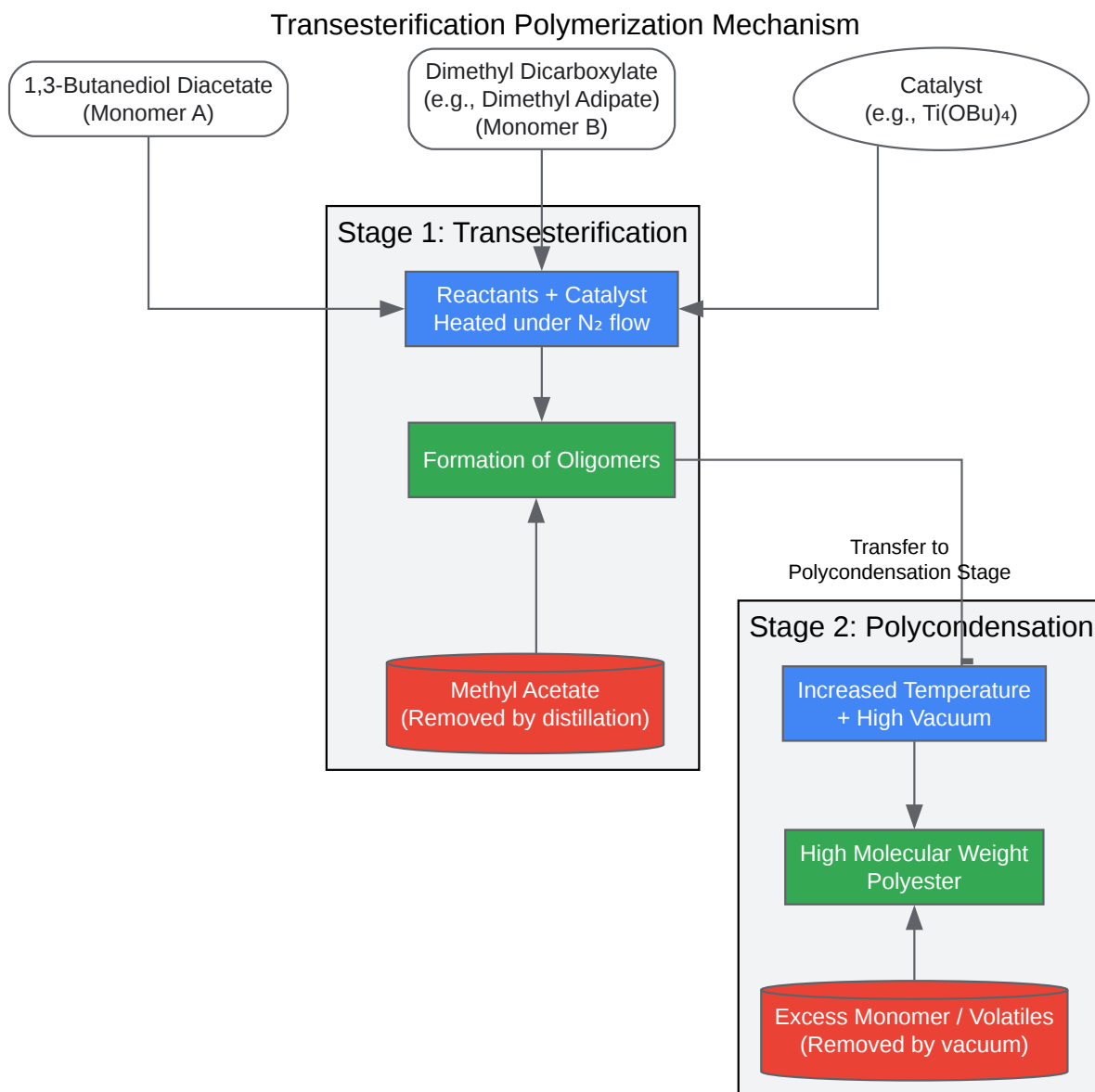
The most significant application of **1,3-butanediol diacetate** in polymer research is as a monomer for synthesizing polyesters through transesterification. This method is an alternative to the direct esterification route, which typically involves reacting a diol (like 1,3-butanediol) with a dicarboxylic acid.

Expertise & Causality: Why Use a Diacetate?

The choice to use **1,3-butanediol diacetate** instead of 1,3-butanediol is driven by specific synthetic requirements. Direct esterification produces water as a byproduct, which can be corrosive at high temperatures and difficult to remove, potentially limiting the achievable

molecular weight. In contrast, transesterification polymerization with a dimethyl ester of a diacid releases methanol or, in this case, methyl acetate, which is less corrosive and can be easier to remove under vacuum. This provides finer control over the polymerization process.

Furthermore, the asymmetric nature of the 1,3-diol structure results in variable linkages (head-to-tail, head-to-head, tail-to-tail) along the polymer backbone.^{[5][6]} This inherent asymmetry disrupts chain packing, leading to the formation of largely amorphous polyesters with low glass transition temperatures (T_g) and often no melting point (T_m), a desirable trait for creating flexible materials and elastomers.^{[5][7]}



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Caption: Workflow for two-stage melt transesterification polymerization.

Protocol: Synthesis of Poly(butylene adipate) from 1,3-Butanediol Diacetate

This protocol describes a lab-scale synthesis of an aliphatic polyester using **1,3-butanediol diacetate** and dimethyl adipate. This procedure is adapted from established melt polycondensation methods for diols.^{[5][8]}

Materials:

- **1,3-Butanediol Diacetate** (1.0 eq)
- Dimethyl Adipate (1.0 eq)
- Titanium (IV) butoxide ($\text{Ti}(\text{OBu})_4$) or Zinc Acetate (catalyst, 250-500 ppm)
- Three-neck round-bottom flask equipped with a mechanical stirrer, nitrogen inlet, and a distillation condenser leading to a collection flask.
- High-vacuum pump
- Heating mantle with temperature controller
- Solvents for purification: Chloroform (or Dichloromethane) and cold Methanol

Procedure:

- **Reactor Setup:** Assemble the reaction apparatus. Ensure all glassware is thoroughly dried to prevent side reactions with water.
- **Charging Reactants:** Charge the flask with **1,3-butanediol diacetate**, dimethyl adipate, and the catalyst. A slight excess of the diacetate monomer can be used to compensate for any potential loss during the high-temperature vacuum stage.
- **Stage 1 - Transesterification:**
 - Begin stirring and purge the system with a steady, slow flow of inert gas (Nitrogen or Argon).

- Heat the mixture to 170-180 °C. The reaction will commence, and methyl acetate will begin to distill off as a byproduct.
- Maintain this temperature for 2-3 hours, or until approximately 80-90% of the theoretical amount of methyl acetate has been collected. This indicates the successful formation of low molecular weight oligomers.
- Stage 2 - Polycondensation:
 - Gradually increase the temperature to 200-220 °C. It is crucial not to exceed 240 °C to mitigate undesirable side-reactions and thermal degradation, which can cause yellowing of the polymer.[\[5\]](#)
 - Simultaneously, slowly apply a high vacuum (<1 Torr) to the system. This step is critical for removing any remaining byproducts and unreacted monomer, driving the polymerization equilibrium toward a high molecular weight product.
 - A noticeable increase in the viscosity of the melt will be observed. Continue the reaction under vacuum for another 3-5 hours, or until the desired viscosity is achieved (indicated by the torque on the mechanical stirrer).
- Polymer Isolation and Purification:
 - Cool the reactor to room temperature and release the vacuum with nitrogen.
 - Dissolve the resulting polymer in a minimal amount of chloroform or dichloromethane.
 - Purify the polymer by precipitating the solution into a large volume of cold methanol with vigorous stirring. This removes residual catalyst and unreacted monomers.
 - Collect the precipitated polymer by filtration and dry it in a vacuum oven at 50-60 °C overnight until a constant weight is achieved.

Self-Validation and Characterization:

- Nuclear Magnetic Resonance (NMR): Use ^1H and ^{13}C NMR to confirm the polymer structure and verify the statistical nature of the monomer linkages.[\[6\]](#)

- Size-Exclusion Chromatography (SEC/GPC): Determine the number-average molecular weight (M_n), weight-average molecular weight (M_w), and dispersity ($\mathcal{D} = M_w/M_n$) of the synthesized polymer.[5]
- Differential Scanning Calorimetry (DSC): Analyze the thermal properties, such as the glass transition temperature (T_g), which is expected to be low for these amorphous polyesters.[6]
- Thermogravimetric Analysis (TGA): Assess the thermal stability and decomposition temperature of the final polymer.[6]

Application II: Specialty Additive & Reactive Plasticizer

Beyond its role as a primary monomer, **1,3-butanediol diacetate** can be investigated as a specialty additive, such as a reactive plasticizer. Plasticizers are added to polymers to increase their flexibility and reduce their processing temperature by lowering the glass transition temperature.[9]

Expertise & Causality: A More Permanent Plasticization

Conventional plasticizers can migrate out of the polymer matrix over time, leading to embrittlement of the material. **1,3-Butanediol diacetate**, with its reactive acetate groups, offers the potential for covalent bonding within a polymer matrix (e.g., a polyester or polyurethane with available hydroxyl or carboxyl end-groups) under thermal processing conditions. This "reactive plasticization" would anchor the molecule, significantly reducing migration and ensuring long-term material performance. The ester groups also provide good compatibility with polar polymers like polyesters and polyurethanes.[10][11]

Protocol: Evaluating the Plasticizing Effect on a Biodegradable Polyester (e.g., PLA)

This protocol outlines a method to evaluate **1,3-butanediol diacetate** as a plasticizer for polylactic acid (PLA), a common but brittle biodegradable polymer.

Materials:

- Polylactic Acid (PLA) pellets (dried at 80 °C for 4 hours)

- **1,3-Butanediol Diacetate**

- Internal mixer or twin-screw extruder
- Compression molder or hydraulic press
- Equipment for mechanical testing (e.g., universal testing machine)
- Differential Scanning Calorimeter (DSC)

Procedure:

- Formulation: Prepare blends of PLA with varying weight percentages of **1,3-butanediol diacetate** (e.g., 0%, 5%, 10%, 15% w/w).
- Melt Blending:
 - Set the temperature of the internal mixer or extruder to the processing temperature of PLA (typically 180-200 °C).
 - Add the dried PLA pellets and allow them to melt.
 - Inject the pre-weighed amount of **1,3-butanediol diacetate** into the molten polymer and mix for 5-10 minutes until a homogenous blend is achieved.
- Specimen Preparation:
 - Quickly transfer the molten blend to a pre-heated compression molder.
 - Press the material into sheets of a defined thickness (e.g., 1-2 mm).
 - Allow the sheets to cool under pressure and then cut them into standardized shapes (e.g., dog-bone specimens) for mechanical testing.
- Analysis and Validation:
 - Thermal Analysis (DSC): Perform a DSC scan on samples from each blend. A successful plasticizer will cause a significant decrease in the glass transition temperature (T_g) of PLA.

- Mechanical Testing: Conduct tensile tests on the specimens to measure properties like tensile strength, Young's modulus, and elongation at break. Increased flexibility will be evident by a decrease in modulus and an increase in elongation at break.

Expected Outcome Data:

% 1,3-BDDA (w/w)	Tg (°C)	Tensile Strength (MPa)	Elongation at Break (%)
0% (Neat PLA)	~60	~55	~5
5%	~52	~45	~25
10%	~45	~38	~150
15%	~38	~30	~250

Note: This table presents hypothetical data based on expected plasticization effects for illustrative purposes.

Conclusion

1,3-Butanediol diacetate is a versatile molecule in polymer chemistry, primarily serving as a monomer for the synthesis of amorphous, low-Tg polyesters via melt transesterification. Its unique asymmetric structure provides a pathway to materials with inherent flexibility. The protocols provided herein offer a robust framework for researchers to explore its use in creating novel polymers. Furthermore, its potential as a reactive plasticizer opens avenues for developing advanced polymer blends with enhanced, long-lasting flexibility. Through careful control of reaction conditions and thorough characterization, **1,3-butanediol diacetate** can be effectively integrated into advanced material design and development.

References

- PubChem. (n.d.). **1,3-Butanediol diacetate**. National Center for Biotechnology Information. Retrieved from [[Link](#)]
- The Good Scents Company. (n.d.). 1,3-butane diol diacetate. Retrieved from [[Link](#)]
- Hillmyer, M. A., et al. (2020). Step-Growth Polyesters with Biobased (R)-1,3-Butanediol.
- Koyon. (n.d.). How does 1,3 - butanediol affect the mechanical properties of polymers? Retrieved from [[Link](#)]
- Qingdao Jiahua Chemical. (n.d.). 1,3-Butanediol: A Key Chemical Intermediate for Industrial Applications. Retrieved from [[Link](#)]
- Ataman Kimya. (n.d.). 1,3-BUTANEDIOL. Retrieved from [[Link](#)]
- Polymer Degradation and Stability. (2023). Improved mechanical performance of biodegradable polyester based on 1,3-butanediol. ScienceDirect.
- ResearchGate. (n.d.). Synthesis, characterization and biodegradable studies of 1,3-propanediol based polyesters. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). Synthesis of 1,3-butanediol diacrylate (1,3-BDDA) and piperazine (PIP).... Retrieved from [[Link](#)]
- ACS Omega. (2020). Solvent-Free One-Shot Synthesis of Thermoplastic Polyurethane Based on Bio-Poly(1,3-propylene succinate) Glycol with Temperature-Sensitive Shape Memory Behavior.
- ScienceDirect. (n.d.). Synthesis, characterization and biodegradable studies of 1,3-propanediol based polyesters. Retrieved from [[Link](#)]
- NIST. (n.d.). 1,3-Butanediol, diacetate. NIST Chemistry WebBook. Retrieved from [[Link](#)]

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Sources

- 1. 1,3-Butanediol, diacetate [webbook.nist.gov]
- 2. 1,3-Butanediol diacetate | C₈H₁₄O₄ | CID 79140 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemicalbook.com [chemicalbook.com]
- 4. 1,3-butane diol diacetate, 1117-31-3 [thegoodscentscompany.com]
- 5. par.nsf.gov [par.nsf.gov]
- 6. conservancy.umn.edu [conservancy.umn.edu]
- 7. experts.umn.edu [experts.umn.edu]
- 8. daneshyari.com [daneshyari.com]
- 9. koyonchem.com [koyonchem.com]
- 10. nbinno.com [nbinno.com]
- 11. Where are the main applications of 1,3 butanediol? - Knowledge - Zibo Anquan Chemical Co., Ltd [zbaqchem.com]
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